

IUPAC name and CAS number for 3,4-Dibromoanisole

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Compound of Interest

Compound Name: 3,4-Dibromoanisole

Cat. No.: B1589524

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An In-Depth Technical Guide to 3,4-Dibromoanisole

This technical guide provides comprehensive information on **3,4-Dibromoanisole**, including its chemical identifiers, physical properties, synthesis protocols, and its role as a synthetic intermediate in research and drug development.

Chemical Identification

IUPAC Name: 1,2-dibromo-4-methoxybenzene[1]

CAS Number: 62415-74-1[1][2][3]

Synonyms: **3,4-Dibromoanisole**, 1,2-Dibromo-4-methoxybenzene, 3,4-Dibromophenyl methyl ether[1][3]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **3,4-Dibromoanisole**.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ Br ₂ O	PubChem[1]
Molecular Weight	265.93 g/mol	PubChem[1]
Monoisotopic Mass	263.87854 Da	PubChem[1]
XLogP3	3.3	Computed by XLogP3 3.0 (PubChem)[1]
Hydrogen Bond Donor Count	0	Computed by Cactvs 3.4.6.11 (PubChem)[1]
Hydrogen Bond Acceptor Count	1	Computed by Cactvs 3.4.6.11 (PubChem)[1]
Rotatable Bond Count	1	Computed by Cactvs 3.4.6.11 (PubChem)[1]
Exact Mass	265.87649 Da	Computed by PubChem 2.1[1]
Topological Polar Surface Area	9.2 Å ²	Computed by Cactvs 3.4.6.11 (PubChem)[1]
Heavy Atom Count	10	Computed by PubChem[1]
Solubility	Very slightly soluble (0.24 g/L at 25°C)	Guidechem[3]

Experimental Protocols

Synthesis of 3,4-Dibromoanisole

A common method for the synthesis of **3,4-Dibromoanisole** involves the bromination of m-bromoanisole.[2]

Materials:

- m-Bromoanisole (0.2 mmol)
- N-bromosuccinimide (NBS) (1.5 eq., 0.3 mmol)

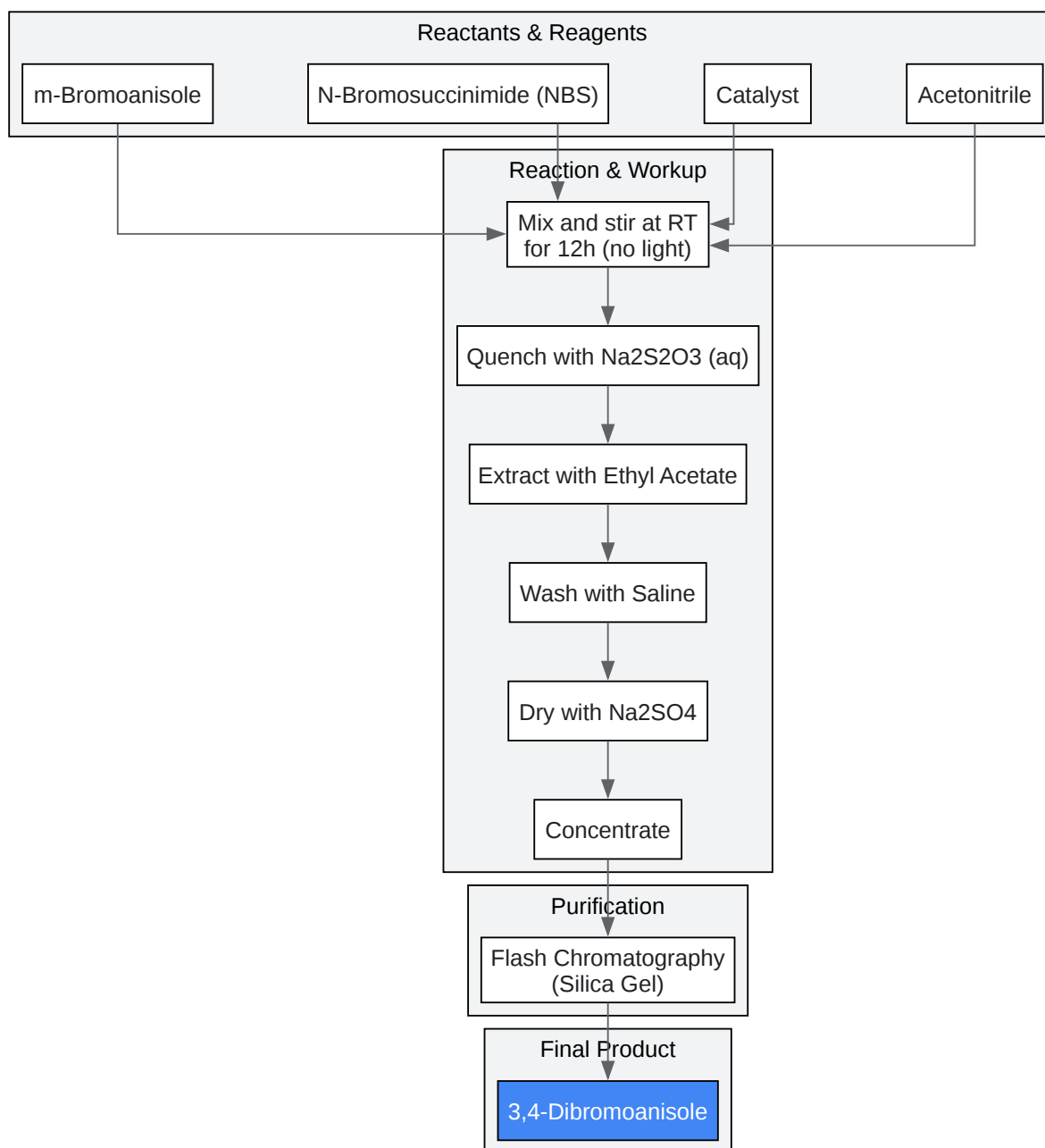
- Catalyst (10 mol%, 0.02 mmol)
- Acetonitrile (CH_3CN) (1.0 mL)
- Saturated sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) aqueous solution
- Ethyl acetate
- Saturated saline solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Petroleum ether/dichloromethane (5:1, v/v)

Procedure:

- To a reaction tube, sequentially add N-bromosuccinimide (NBS), the catalyst, and acetonitrile.^[2]
- Add m-bromoanisole to the reaction mixture.^[2]
- Stir the mixture at room temperature for 12 hours, protected from light.^[2]
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate (2 mL).^[2]
- Extract the mixture with ethyl acetate (3 x 5 mL).^[2]
- Combine the organic phases and wash with saturated saline solution (10 mL).^[2]
- Dry the organic phase over anhydrous sodium sulfate and filter.^[2]
- Concentrate the filtrate under reduced pressure.^[2]
- Purify the residue by flash chromatography on a silica gel column using a petroleum ether/dichloromethane (5:1, v/v) eluent to yield the final product, **3,4-dibromoanisole**.^[2]

Visualizations

Experimental Workflow: Synthesis of 3,4-Dibromoanisole

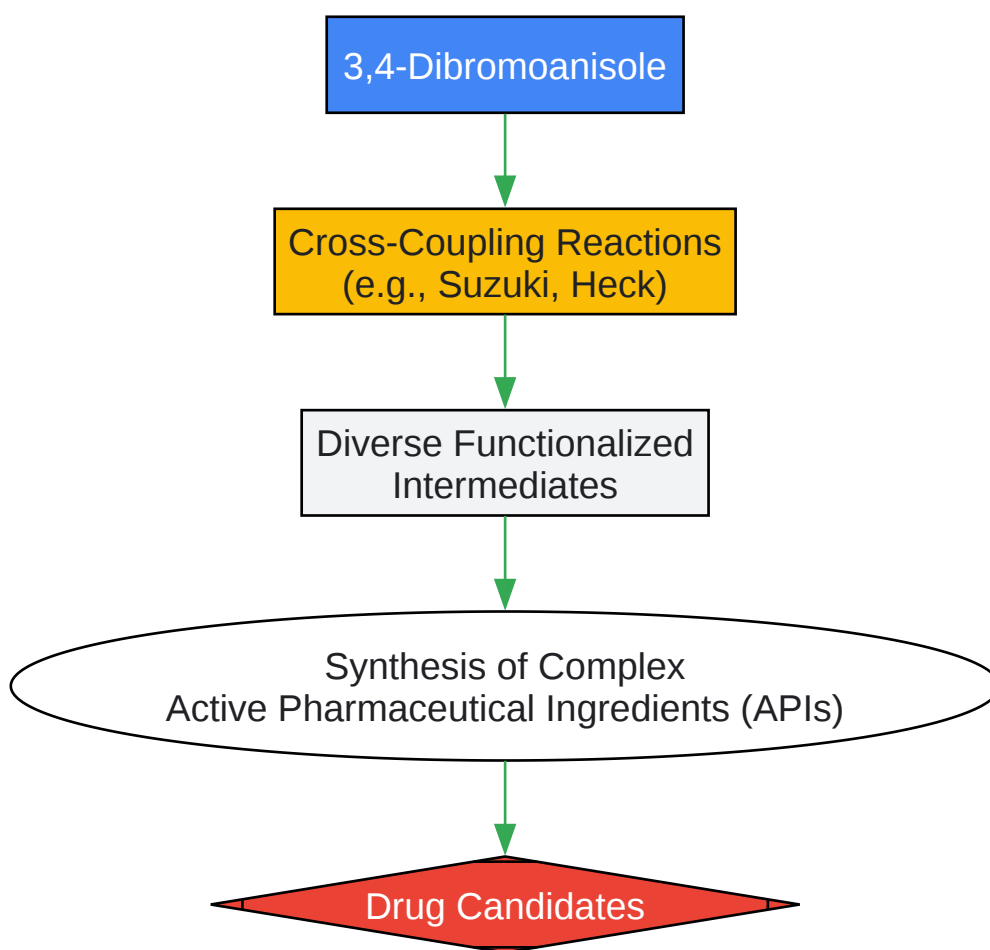


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Caption: Workflow for the synthesis of **3,4-Dibromoanisole**.

Role in Drug Discovery

3,4-Dibromoanisole is not typically used for its direct biological activity but serves as a versatile starting material for synthesizing more complex, biologically active molecules. Its bromine atoms are suitable for various cross-coupling reactions, enabling the construction of diverse molecular scaffolds for drug discovery.

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Caption: Role of **3,4-Dibromoanisole** as a building block in drug discovery.

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References

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